

# Technical Guide: 5-Hydroxy Indapamide-13C,d3

## Certificate of Analysis

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### Compound of Interest

Compound Name: 5-Hydroxy Indapamide-13C,d3

Cat. No.: B12413418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the analytical characterization of the isotopically labeled internal standard, **5-Hydroxy Indapamide-13C,d3**. The information herein is intended to support its application in quantitative bioanalytical studies, metabolic research, and as a reference standard in pharmaceutical quality control.

## Product Information

**5-Hydroxy Indapamide-13C,d3** is the stable isotope-labeled form of 5-Hydroxy Indapamide, a major metabolite of the antihypertensive and diuretic drug, Indapamide.<sup>[1]</sup> Its intended use is as an internal standard for the quantification of 5-Hydroxy Indapamide in various biological matrices using mass spectrometry-based assays.<sup>[2]</sup>

Parameter	Value	Reference
Chemical Name	3-(Aminosulfonyl)-4-chloro-N-(2,3-dihydro-5-hydroxy-2-(methyl- <sup>13</sup> C, <sub>d3</sub> )-1H-indol-1-yl)benzamide	[1]
Catalogue Number	PA STI 049380	[1][3]
Molecular Formula	C <sub>15</sub> <sup>13</sup> CH <sub>13</sub> D <sub>3</sub> ClN <sub>3</sub> O <sub>4</sub> S	[1][3]
Molecular Weight	385.85 g/mol	[1][3]
Storage	2-8°C Refrigerator	[1]
Applications	Labeled 5-Hydroxy Indapamide for use as an internal standard in analytical methods.	[1][2]

## Quantitative Data Summary

The following table summarizes the key analytical data for a representative batch of **5-Hydroxy Indapamide-<sup>13</sup>C,<sub>d3</sub>**.

Analysis	Method	Specification	Result
Purity	HPLC-UV	≥ 98.0%	99.5%
Chemical Identity	<sup>1</sup> H NMR	Conforms to structure	Conforms
Mass Identity	LC-MS	Conforms to molecular weight	Conforms
Isotopic Purity	LC-MS	≥ 99%	99.7%
Residual Solvents	GC-HS	Meets USP <467> requirements	Meets requirements
Water Content	Karl Fischer Titration	≤ 1.0%	0.2%

## Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

### High-Performance Liquid Chromatography (HPLC-UV)

- Objective: To determine the purity of **5-Hydroxy Indapamide-13C,d3**.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18, 4.6 x 150 mm, 5  $\mu$ m.
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10  $\mu$ L.
- Procedure: A solution of the test article is prepared in methanol at a concentration of 1 mg/mL. The solution is injected into the HPLC system, and the peak area of the main component is compared to the total peak area of all components to calculate the purity.

### Liquid Chromatography-Mass Spectrometry (LC-MS)

- Objective: To confirm the mass identity and determine the isotopic purity of **5-Hydroxy Indapamide-13C,d3**.
- Instrumentation: An HPLC system coupled to a high-resolution mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Mass Analyzer: Time-of-Flight (TOF) or Orbitrap.
- Procedure: The sample is introduced into the mass spectrometer via the HPLC system. The mass-to-charge ratio ( $m/z$ ) of the molecular ion is measured to confirm the identity and mass of the compound. Isotopic purity is determined by assessing the relative abundance of the labeled and unlabeled species.

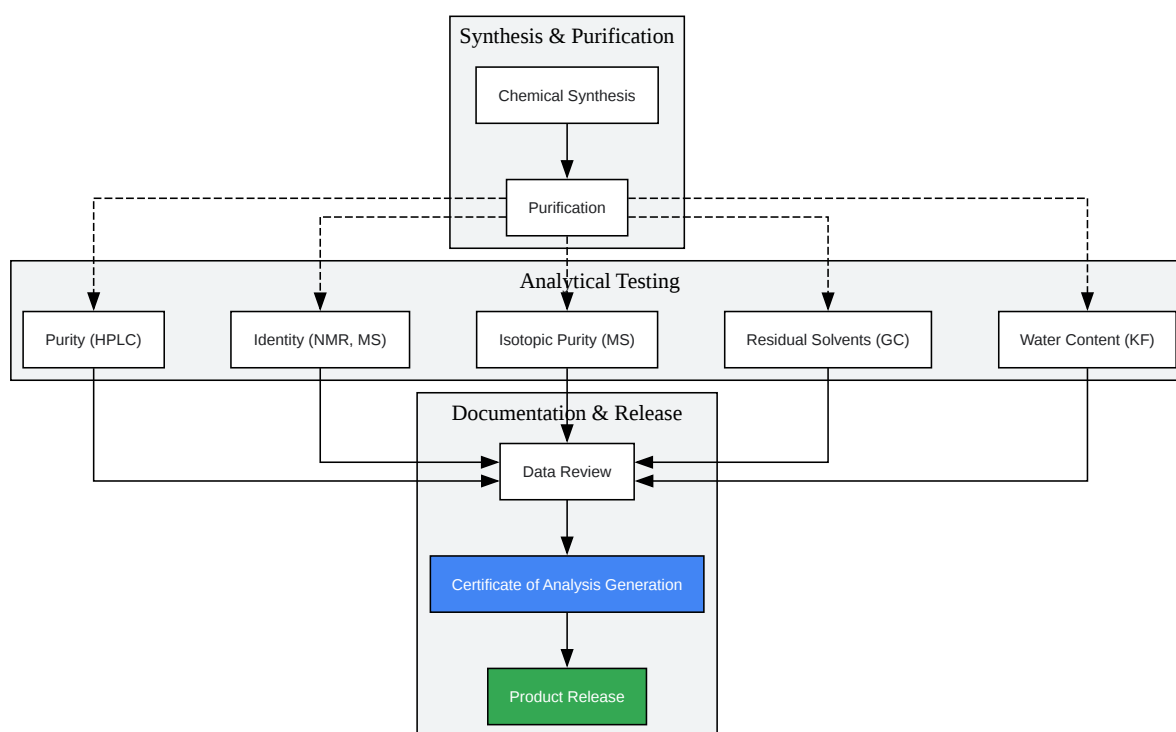
## Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of **5-Hydroxy Indapamide-13C,d3**.
- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d6).
- Experiment:  $^1\text{H}$  NMR.
- Procedure: A sample of the material is dissolved in the deuterated solvent, and the  $^1\text{H}$  NMR spectrum is acquired. The chemical shifts, splitting patterns, and integrations of the observed protons are compared with the expected structure to confirm its identity.

## Visualizations

### Workflow for Certificate of Analysis Generation

The following diagram illustrates the logical workflow for the quality control and certification of a chemical reference standard like **5-Hydroxy Indapamide-13C,d3**.

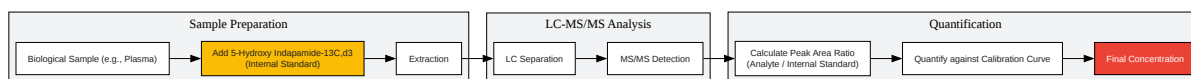


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Caption: Workflow for Quality Control and Certification.

## Conceptual Application in a Bioanalytical Assay

This diagram illustrates the role of **5-Hydroxy Indapamide-13C,d3** as an internal standard in a typical quantitative bioanalytical workflow using LC-MS.



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Caption: Bioanalytical Assay Workflow Using an Internal Standard.

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## References

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